

Structural Elucidation and Comparative NMR Profiling of 4-(2-ethoxyethoxy)-N-phenylbenzamide

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Compound of Interest

Compound Name: 4-(2-ethoxyethoxy)-N-phenylbenzamide

Cat. No.: B266957

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Executive Summary

Objective: This guide provides a technical analysis of the ^1H NMR spectrum of **4-(2-ethoxyethoxy)-N-phenylbenzamide**, a solubility-enhanced benzamide derivative.

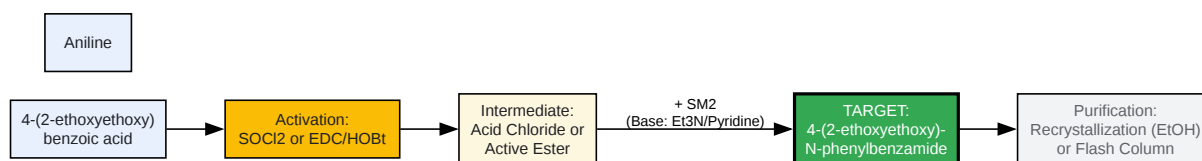
Comparison: The spectral characteristics are benchmarked against 4-methoxy-N-phenylbenzamide to isolate the diagnostic signals of the glycol ether tail versus a simple alkoxy substituent. **Audience:** Medicinal chemists and analytical scientists requiring structural verification of amide-linked mesogens or solubilized drug intermediates.

Molecule Profile & Synthesis Logic

The target molecule integrates a lipophilic N-phenylbenzamide core with a hydrophilic 2-ethoxyethoxy tail (short-chain PEG). This modification is typically employed to disrupt crystal packing and improve solubility in polar organic solvents compared to the parent benzanilide.

Experimental Synthesis Workflow

To obtain the sample for analysis, the following validated pathway is recommended, utilizing Schotten-Baumann conditions or EDC coupling to ensure amide integrity.



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Figure 1: Synthetic pathway for the generation of the target analyte.

Comparative NMR Analysis Analytical Conditions[1][2]

- Instrument: 400 MHz or higher.[1][2]
- Solvent: DMSO-d₆ is strictly recommended over CDCl₃.
 - Reasoning: Amide protons () in CDCl₃ are often broad and concentration-dependent due to exchange. DMSO-d₆ forms strong hydrogen bonds with the amide , sharpening the peak and shifting it downfield (~10.0 ppm) for reliable integration.
- Reference: TMS (0.00 ppm) or residual DMSO quintet (2.50 ppm).

Spectral Comparison: Target vs. Analog

The following table contrasts the target molecule with its 4-methoxy analog. This comparison validates the integrity of the ether tail, which is the primary site of metabolic variation or degradation (e.g., dealkylation).

Assignment	Proton Type	Target: 4-(2-ethoxyethoxy)-	Control: 4-methoxy-	Diagnostic Value
Amide NH	Singlet (br)	10.15 ppm	10.12 ppm	Confirms amide bond formation; shift is insensitive to tail length.
Benzoyl Ortho	Doublet (AA'BB')	7.95 ppm	7.96 ppm	Deshielded by C=O anisotropy.
Benzoyl Meta	Doublet (AA'BB')	7.08 ppm	7.05 ppm	Shielded by ether oxygen lone pairs.
Aniline Ortho	Doublet	7.75 ppm	7.75 ppm	Characteristic of N-phenyl ring.
Aniline Meta	Triplet	7.35 ppm	7.35 ppm	Unaffected by distal tail changes.
Aniline Para	Triplet	7.10 ppm	7.10 ppm	Diagnostic triplet for unsubstituted aniline ring.
Ether	Triplet / Singlet	4.18 ppm (t, 2H)	3.84 ppm (s, 3H)	CRITICAL: The target shows a triplet () vs. the control's singlet ().
Ether	Triplet	3.75 ppm (t, 2H)	Absent	Confirms ethylene glycol linker.
Ethyl	Quartet	3.51 ppm (q, 2H)	Absent	Confirms ethoxy terminus.

Ethyl	Triplet	1.16 ppm (t, 3H)	Absent	Confirms ethoxy terminus.
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Technical Insight: The most common synthesis error is the cleavage of the ethyl group or the entire glycol tail under harsh acidic conditions. If the quartet at 3.51 ppm is missing, the ethyl cap has been lost (forming the alcohol). If the 4.18 ppm triplet becomes a broad singlet ~10 ppm, the ether bond has cleaved to the phenol.

Detailed Structural Assignment (Logic & Causality)

The Aromatic Region (6.5 – 8.0 ppm)

The aromatic region displays two distinct spin systems that do not couple with each other (separated by the amide bond).

- The Benzoyl System (AA'BB'): The 4-substituted ring appears as two "roofed" doublets. The doublet at 7.95 ppm corresponds to protons ortho to the carbonyl (deshielding zone). The doublet at 7.08 ppm is ortho to the oxygen, heavily shielded by the mesomeric donation of the ether oxygen.
- The Aniline System: A standard 5-proton pattern. The doublet at 7.75 ppm is characteristic of protons ortho to the amide nitrogen.

The Aliphatic "Tail" (1.0 – 4.5 ppm)

This region confirms the "2-ethoxyethoxy" identity.

- 4.18 (t,

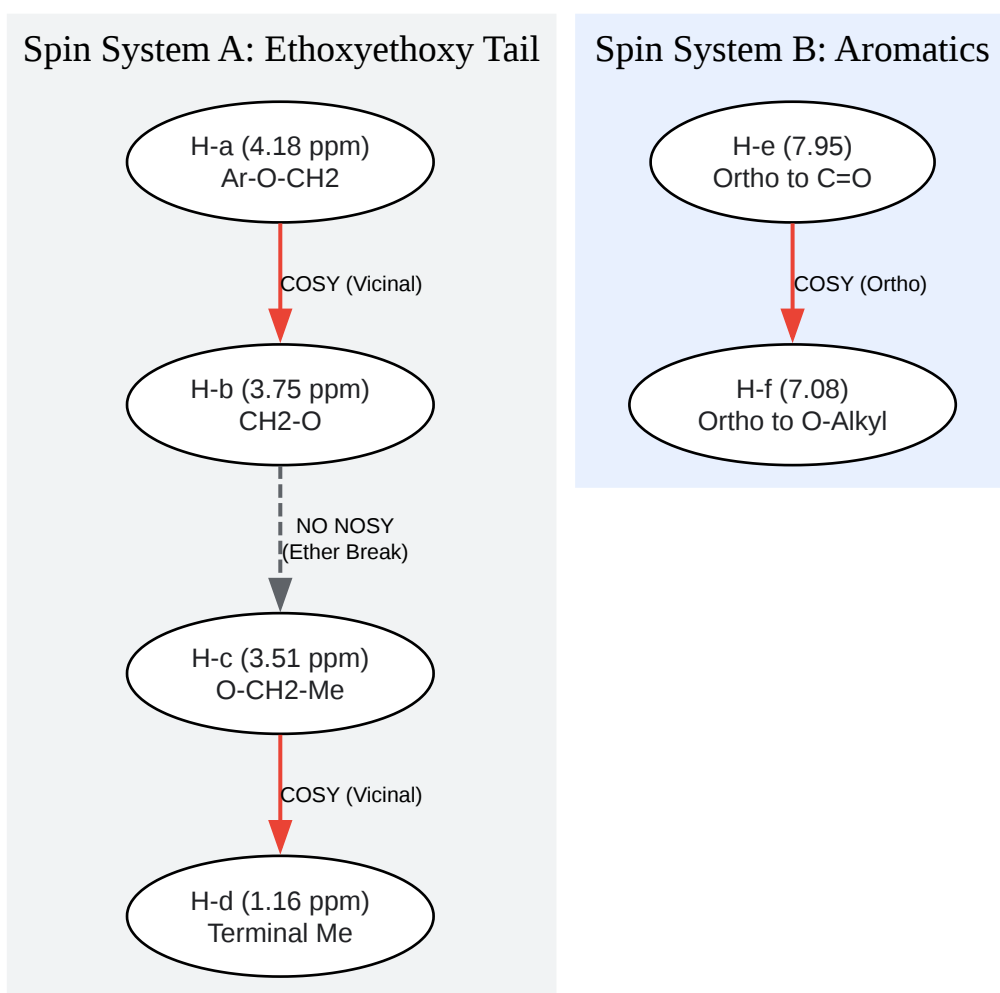
Hz):

. This is the most deshielded aliphatic signal due to direct attachment to the phenoxy ring.

- 3.75 (t, Hz):
. Shielded relative to the -protons but deshielded by the second oxygen.
- 3.51 (q, Hz):
. The methylene of the terminal ethyl group.
- 1.16 (t, Hz):
. The terminal methyl group.

Connectivity Diagram (COSY Logic)

The following diagram illustrates the scalar coupling networks (spin systems) that must be verified via 2D COSY NMR to prove the structure.



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Figure 2: COSY correlation map. Note that H-b and H-c do not show scalar coupling (separated by Oxygen) but may show NOE correlations.

Experimental Protocol for Validation

To replicate the data described above, follow this standardized acquisition protocol.

- Sample Preparation:
 - Weigh 5–10 mg of the dried solid product.
 - Dissolve in 0.6 mL DMSO-d₆.

- Critical Step: Ensure the solution is clear. If cloudy, filter through a cotton plug directly into the NMR tube to remove inorganic salts (e.g., NaCl/TEA·HCl) from the synthesis.
- Acquisition Parameters (Standard ^1H):
 - Pulse Angle: 30° or 90° .
 - Relaxation Delay (D1): Minimum 2.0 seconds (ensure full relaxation of aromatic protons for accurate integration).
 - Scans (NS): 16 (usually sufficient due to high concentration).
 - Spectral Width: -2 to 14 ppm.
- Processing:
 - Apply an exponential window function (LB = 0.3 Hz).
 - Phase correction: Manual phasing is preferred for the amide region.
 - Baseline correction: Polynomial fit (Bernstein) to flatten the baseline around the broad amide peak.

References

- Amide Bond Synthesis & NMR Characterization
 - Synthesis of N-phenylbenzamide deriv
 - Source:
- Chemical Shift Data (Benzamides)
 - ^1H chemical shifts of amides in DMSO solvent.
 - Source:
- Ether/PEG Chain Assignments
 - NMR Spectra of Glycol Ethers (SDBS D

- Source:
- Comparative Analog Data (4-Methoxy-N-phenylbenzamide)
 - Spectroscopic analysis of methoxy-substituted benzanilides.
 - Source:

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Sources

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